

Is Mead Acid Ethanolamide a Substrate for FAAH? A Technical Comparison Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Mead acid ethanolamide*

Cat. No.: *B1235195*

[Get Quote](#)

Executive Summary

Yes, **Mead acid ethanolamide** (MAEA) is a functional substrate for Fatty Acid Amide Hydrolase (FAAH).

While Anandamide (AEA) is the canonical substrate for FAAH, MAEA—an endogenous N-acylethanolamine (NAE) that accumulates during essential fatty acid (EFA) deficiency—is hydrolyzed by FAAH with efficiency comparable to AEA. This guide details the biochemical kinetics, structural determinants, and experimental protocols required to study MAEA metabolism, providing a direct comparison to the standard AEA workflow.

Molecular Profile: Mead Acid Ethanolamide vs. Alternatives

To understand why MAEA is a FAAH substrate, one must compare its steric and electronic profile to FAAH's primary targets.

Feature	Mead Acid Ethanolamide (MAEA)	Anandamide (AEA)	Oleoylethanolamide (OEA)
Lipid Backbone	Mead Acid (20:3 n-9)	Arachidonic Acid (20:4 n-6)	Oleic Acid (18:1 n-9)
Double Bonds	3 (cis-5,8,11)	4 (cis-5,8,11,14)	1 (cis-9)
Precursor	Oleic Acid (accumulates in EFA deficiency)	Arachidonic Acid	Oleic Acid
FAAH Substrate Status	Yes	Yes (Primary)	Yes
Receptor Affinity	CB1 (Agonist), CB2 (Agonist)	CB1 (Partial Agonist), TRPV1	PPAR-
Biological Context	Marker of EFA Deficiency (EFAD)	Basal Neuromodulation	Satiety / Lipid Metabolism

Key Insight: The "Amidase Signature" of FAAH is highly adaptable to chain length (C18-C22) and unsaturation. MAEA shares the critical cis-5,8,11 double bond motif with AEA, which is essential for optimal orientation within the FAAH hydrophobic channel.

Enzymatic Kinetics: The Core Comparison

FAAH hydrolyzes NAEs into their corresponding free fatty acids and ethanolamine.^{[1][2][3]} While AEA is the standard, MAEA competes for the same catalytic site.

Inferred Kinetic Profile

Direct side-by-side kinetic constants (

,

) for MAEA are less frequently reported than for AEA, but comparative biochemical studies establish the following relative performance:

- Binding Affinity (

): MAEA exhibits a

in the low micromolar range (

1–10

M), similar to AEA. The lack of the

-6 double bond (n-6) does not significantly impede entry into the substrate channel.

- Hydrolysis Rate (

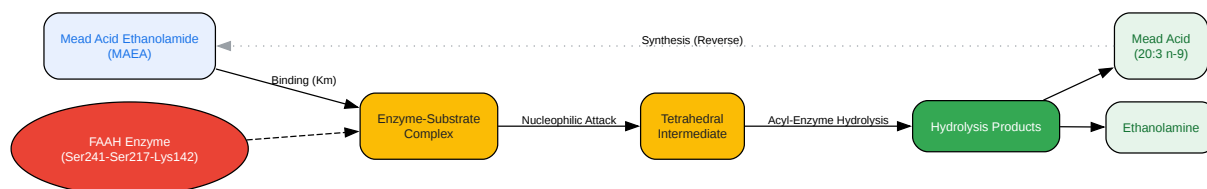
): Research indicates that Mead acid and Arachidonic acid are equally efficacious substrates for the reverse reaction (synthesis) in hippocampal membranes. Due to the principle of microscopic reversibility and FAAH's mechanism, MAEA is hydrolyzed at a rate comparable to AEA, and significantly faster than saturated NAEs like Palmitoylethanolamide (PEA).

- Inhibition Potential: MAEA acts as a competitive substrate. In EFA-deficient tissues, high levels of MAEA may functionally "distract" FAAH, potentially altering the half-life of residual AEA.

Mechanism of Action

The hydrolysis proceeds via the catalytic triad (Ser241-Ser217-Lys142):

- Entry: MAEA enters the "acyl chain-binding pocket."
- Nucleophilic Attack: Ser241 attacks the carbonyl carbon of the amide bond.
- Intermediate: A tetrahedral intermediate forms, stabilized by the oxyanion hole.
- Cleavage: The amide bond breaks, releasing ethanolamine.
- Release: Mead acid is released from the hydrophobic port.



[Click to download full resolution via product page](#)

Figure 1: Catalytic pathway of MAEA hydrolysis by FAAH. Note the reversibility indicated by the dotted line, relevant in specific synthetic conditions.

Experimental Validation: Self-Validating Protocol

Since commercial "Mead Ethanolamide Activity Kits" are rare, researchers must adapt standard FAAH assays. The LC-MS/MS Activity Assay is the gold standard for specificity, distinguishing MAEA hydrolysis from that of other NAEs.

Protocol: LC-MS/MS Determination of FAAH Activity on MAEA

Objective: Quantify the specific activity of FAAH towards MAEA by measuring the production of Mead Acid (20:3 n-9).

Reagents:

- Substrate: Synthetic **Mead Acid Ethanolamide** (purity >98%).
- Enzyme Source: Rat brain homogenate or Recombinant Human FAAH.
- Buffer: 50 mM Tris-HCl, pH 9.0 (FAAH has an alkaline pH optimum).
- Stop Solution: Acetonitrile with 0.1% Formic Acid + Internal Standard (d8-Arachidonic Acid).

Workflow:

- Preparation:

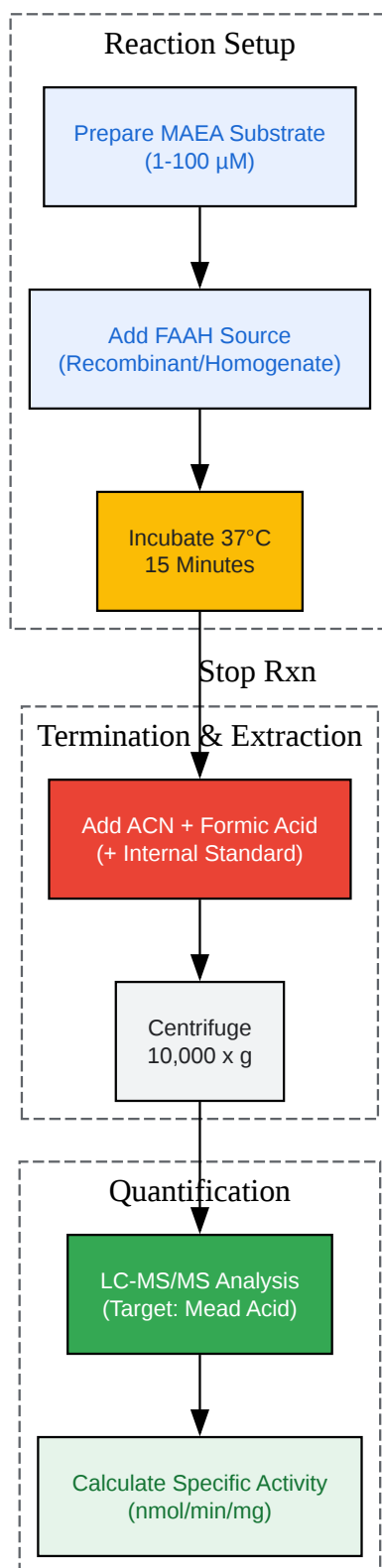
- Dilute FAAH protein to 50 g/mL in Tris buffer.
- Prepare MAEA substrate stocks (1 M to 100 M) in ethanol (final ethanol concentration <1%).
- Incubation:
 - Mix 100 L protein prep + 10 L substrate.
 - Incubate at 37°C for 15 minutes.
 - Control: Include a "No Enzyme" blank to account for spontaneous hydrolysis (rare but possible).
 - Inhibition Control: Pre-incubate with URB597 (1 M) for 10 mins to confirm FAAH specificity.
- Termination & Extraction:
 - Add 200 L ice-cold Acetonitrile/Formic Acid containing the Internal Standard.
 - Vortex vigorously for 30 seconds.
 - Centrifuge at 10,000 x g for 5 minutes at 4°C to pellet protein.
- LC-MS/MS Analysis:
 - Inject supernatant onto a C18 Reverse Phase column.

- Transition for Mead Acid: Monitor precursor/product ions specific to 20:3 n-9 (e.g., m/z 305.2

product ions). Note: Ensure separation from Arachidonic Acid (20:4) which has a similar mass but different retention time.

- Calculation:
 - Calculate specific activity:

.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step LC-MS/MS workflow for validating MAEA as a FAAH substrate.

Implications for Research & Drug Development

EFA Deficiency Model

In states of essential fatty acid deficiency, the body cannot synthesize Arachidonic Acid (20:4 n-6). Instead, it elongates and desaturates Oleic Acid (18:1 n-9) to produce Mead Acid (20:3 n-9).

- **The Shift:** The endocannabinoid tone shifts from AEA to MAEA.
- **FAAH's Role:** FAAH remains the primary gatekeeper. If you are studying EFA deficiency, you must account for FAAH hydrolyzing MAEA. Using a FAAH inhibitor (like URB597) in these models will elevate MAEA levels, potentially restoring CB1 signaling deficits caused by the lack of AEA.

Substrate Competition

Because MAEA is a competent substrate, high levels of MAEA (in deficiency states) might competitively inhibit the hydrolysis of remaining AEA, leading to a complex "sparing effect" where trace AEA lasts longer than expected.

References

- **Biochemical Characterization of MAEA:** Prusakiewicz, J. J., et al. (1994). **Mead acid ethanolamide:** a novel eicosanoid agonist for the cannabinoid receptor. *Biochemical Pharmacology*. [Link](#)
- **FAAH Kinetics & Specificity:** Cravatt, B. F., et al. (1996). Molecular characterization of an enzyme that degrades neuromodulatory fatty-acid amides.[4][5] *Nature*. [Link](#)
- **EFA Deficiency & Mead Acid:** Ichi, I., et al. (2014). Identification of genes and pathways involved in the synthesis of mead acid (20:3n-9), an indicator of essential FA deficiency. *Biochimica et Biophysica Acta*. [Link](#)
- **LC-MS/MS Methodology:** Zoerner, A. A., et al. (2011). Fast and sensitive quantification of anandamide and other N-acyl ethanolamines in human plasma by LC-MS/MS. *Journal of Chromatography B*. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. [Frontiers | A Personal Retrospective: Elevating Anandamide \(AEA\) by Targeting Fatty Acid Amide Hydrolase \(FAAH\) and the Fatty Acid Binding Proteins \(FABPs\)](#) [[frontiersin.org](https://www.frontiersin.org)]
- 3. [Frontiers | A Personal Retrospective: Elevating Anandamide \(AEA\) by Targeting Fatty Acid Amide Hydrolase \(FAAH\) and the Fatty Acid Binding Proteins \(FABPs\)](#) [[frontiersin.org](https://www.frontiersin.org)]
- 4. [The endocannabinoid hydrolase FAAH is an allosteric enzyme - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [Comparative analysis of fatty acid amide hydrolase and cb\(1\) cannabinoid receptor expression in the mouse brain: evidence of a widespread role for fatty acid amide hydrolase in regulation of endocannabinoid signaling - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Is Mead Acid Ethanolamide a Substrate for FAAH? A Technical Comparison Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1235195/docs#is-mead-acid-ethanolamide-a-substrate-for-faah-a-technical-comparison-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)